

comparison of synthetic vs biosynthetic 9,12-Octadecadienal

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Compound Focus: 9,12-Octadecadienal

CAS No.: 26537-70-2

Cat. No.: S2904674

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Chemical Profile of 9,12-Octadecadienal

The table below summarizes the basic chemical and physical properties of **9,12-Octadecadienal**, which are consistent regardless of its production method [1] [2].

Property	Value
CAS Registry Number	2541-61-9 (for the (9Z,12Z) stereoisomer) [1]
Molecular Formula	C ₁₈ H ₃₂ O [1]
Molecular Weight	264.446 g/mol [1] [2]
Density	0.852 g/cm ³ [1]
Boiling Point	365.4°C at 760 mmHg [1]
Flash Point	185.8°C [1]
Common Synonyms	Linoleic aldehyde, Linolealdehyde, Linoleyl alcohol [1]

Synthesis vs. Biosynthesis: A General Comparison

While a direct side-by-side study for **9,12-Octadecadienal** is lacking, a framework for comparing the two production strategies can be established by analyzing research on similar lipid compounds. The following table outlines the typical characteristics of each approach.

Feature	Chemical Synthesis	Biosynthesis
General Principle	Assembly of the molecule through a series of controlled organic reactions in a laboratory. [3]	Production of the molecule through engineered or natural metabolic pathways in a biological system (e.g., yeast, bacteria). [3]
Typical Steps	Multiple linear steps (e.g., 7 steps for sporothriolide, a fungal metabolite). [3]	Fewer, parallel steps catalyzed by enzymes. [3]
Atom Economy/ Efficiency	Can involve long routes with lower overall efficiency; steps often involve significant increases in molecular complexity. [3]	Highly efficient in building molecular complexity directly; biological pathways often proceed with minimal waste. [3]
Stereoselectivity	Requires carefully designed chiral auxiliaries or catalysts (e.g., Sharpless asymmetric dihydroxylation). [3]	Inherently stereoselective due to the specificity of enzymes (e.g., citrate synthase creating two chiral centers). [3]
Precursor	Custom-synthesized starting materials and reagents (e.g., mixed anhydrides, nitroalkenes). [3]	Natural precursors like Linoleic Acid or Stearic Acid, which can be dietary or synthesized by the organism. [4]
Flexibility & Diversification	High flexibility for creating structural analogues and derivatives not found in nature. [3]	Currently limited to producing natural congeners and is difficult to diversify for non-natural analogues. [3]
Environmental Impact	Often carbon-intensive due to high step-count, use of solvents, and energy requirements. [3]	Generally more sustainable, involving single fermentation processes and renewable resources. [3]

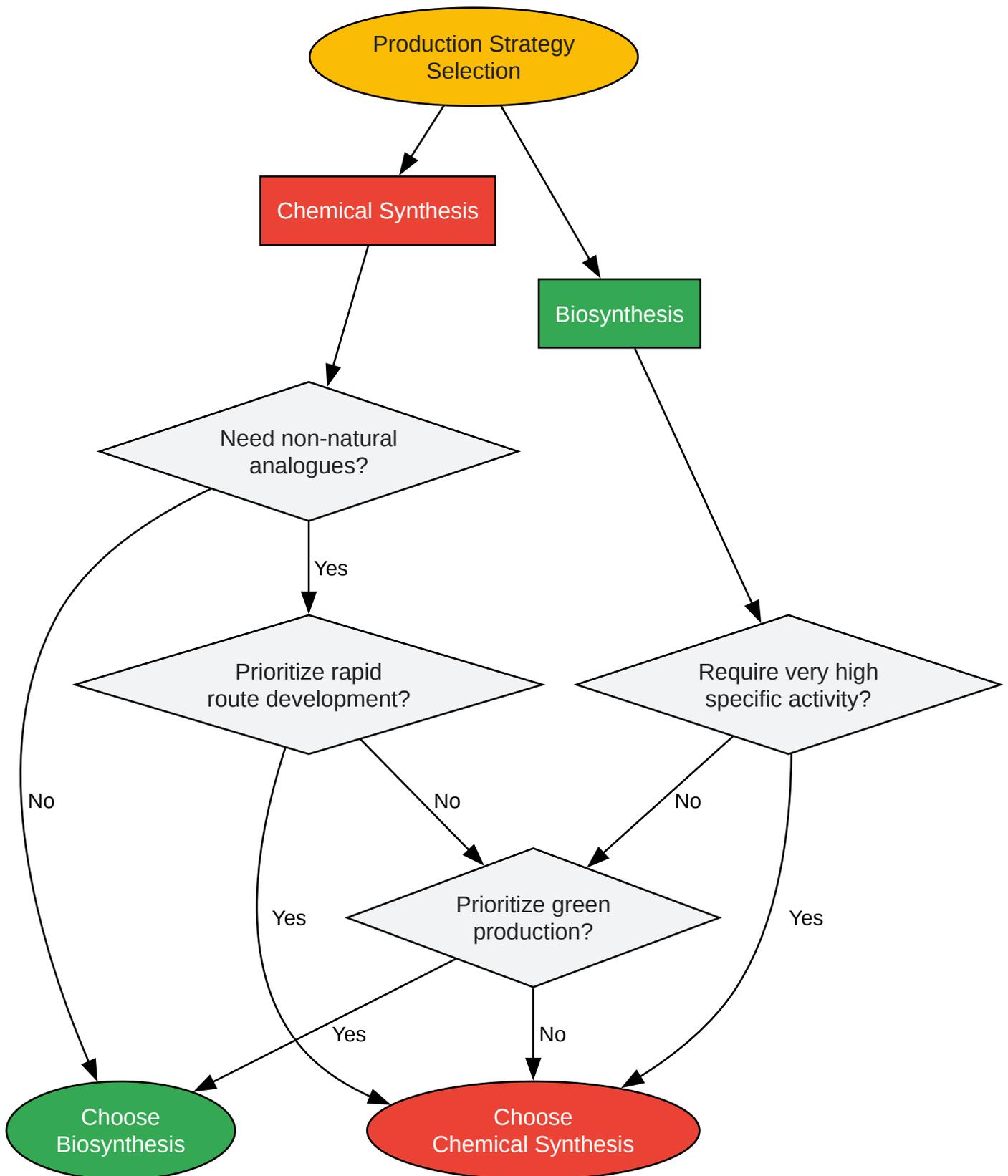
Related Experimental Evidence and Protocols

Although direct data for **9,12-Octadecadienal** is unavailable, the following insights from research on related compounds and methodologies can inform your experimental planning.

- **Evidence for a Biosynthetic Pathway:** Research on the moth *Chilecomadia valdiviana* demonstrates that its pheromone component, a similar diunsaturated fatty aldehyde, is biosynthesized from **linoleic acid**. Isotope-labeling studies (using D₁₁-linoleic acid) showed the label was incorporated into the pheromone, confirming a pathway involving chain-shortening and functional group modification [4].
- **Analytical Method: GC-MS:** Gas Chromatography-Mass Spectrometry (GC-MS) is a standard technique for identifying and analyzing volatile compounds like **9,12-Octadecadienal** in complex mixtures such as plant extracts [5] [6]. A typical protocol involves:
 - **Extraction:** Using an organic solvent like hexane or ethanol in a Soxhlet extractor or for direct immersion [6] [7].
 - **Derivatization** (optional): Converting compounds to more volatile derivatives, such as methyl esters for fatty acids.
 - **GC-MS Analysis:** Separation on a capillary column (e.g., HP-5MS) with a temperature program (e.g., 50–280°C) and identification by comparing mass spectra to reference libraries (e.g., NIST) [6] [7].
- **Antioxidant Activity Assessment:** Since **9,12-Octadecadienal** is found in plants with antioxidant properties, relevant bioactivity assays include [5] [6]:
 - **In-vitro Assays:** **DPPH** and **ABTS** radical scavenging assays, with results often expressed as Trolox Equivalent Antioxidant Capacity (TEAC).
 - **In-vivo Assays:** Measuring the impact on antioxidant enzyme levels (e.g., Superoxide Dismutase (SOD), Catalase (CAT)) and markers of oxidative damage (e.g., Lipid Peroxidation (LPO)) in animal models.

Strategic Considerations for Researchers

Choosing between synthetic and biosynthetic approaches involves trade-offs. The following diagram illustrates the core decision-making factors.



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